

# A Comprehensive Technical Guide to the Nuclear Properties of Cerium-142

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## Compound of Interest

Compound Name: Cerium-142

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## Introduction

**Cerium-142** ( $^{142}\text{Ce}$ ) is one of the four naturally occurring stable isotopes of cerium, a lanthanide element with atomic number 58. Comprising approximately 11.114% of natural cerium,  $^{142}\text{Ce}$  is of significant interest in various fields of nuclear physics and has applications in nuclear technology and geoscience.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the fundamental nuclear properties of **Cerium-142**, including its atomic mass, decay characteristics, nuclear structure, and interaction with neutrons. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter this isotope in their work.

## Core Nuclear Properties

The fundamental nuclear characteristics of **Cerium-142** are summarized in the tables below, providing a quick reference for its key parameters.

## General Properties

Property	Value	Unit
Atomic Number (Z)	58	-
Neutron Number (N)	84	-
Mass Number (A)	142	-
Natural Abundance	11.114(51)	atom %

## Mass and Energy Properties

Property	Value	Unit
Atomic Mass	141.909244(2)	u
Mass Excess	-84.53308	MeV
Binding Energy per Nucleon	8.3470705	MeV

## Stability and Decay Characteristics

**Cerium-142** is considered an observationally stable isotope.[\[1\]](#) However, theoretical models predict that it could undergo double beta decay to Neodymium-142 ( $^{142}\text{Nd}$ ) or alpha decay to Barium-138 ( $^{138}\text{Ba}$ ).[\[3\]](#) To date, these decay modes have not been experimentally observed.

## Half-Life and Decay Modes

Property	Value
Half-Life	$> 5 \times 10^{16}$ years (Observationally Stable)
Predicted Decay Modes	Double Beta Decay ( $\beta^- \beta^-$ ) to $^{142}\text{Nd}$ , Alpha Decay ( $\alpha$ ) to $^{138}\text{Ba}$

## Nuclear Structure

The arrangement of nucleons within the nucleus of **Cerium-142** dictates its intrinsic properties, such as spin, parity, and nuclear moments.

## Spin, Parity, and Nuclear Moments

Property	Value	Notes
Spin and Parity ( $J^{\pi}$ )	0+	For the ground state.
Magnetic Dipole Moment ( $\mu$ )	0	For the ground state. For the 641 keV excited state, $\mu = +0.42(10) \mu\text{N}$ .
Electric Quadrupole Moment (Q)	0	For the ground state. For the 641 keV excited state, two values are reported: -0.16(5) b or -0.37(5) b.

## Neutron Interaction Properties

The interaction of **Cerium-142** with neutrons is of particular importance for nuclear reactor physics and astrophysical nucleosynthesis. The neutron capture cross-section is a measure of the probability that a  $^{142}\text{Ce}$  nucleus will capture an incident neutron.

### Thermal Neutron Capture Cross-Section

Parameter	Value	Unit
$\sigma$	$0.83 \pm 0.04$	barns

## Experimental Methodologies

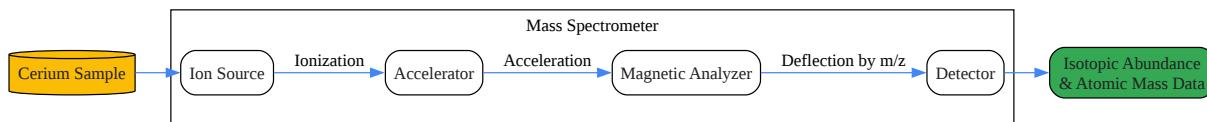
The determination of the nuclear properties of **Cerium-142** relies on a variety of sophisticated experimental techniques. The following sections provide an overview of the methodologies employed for key measurements.

### Isotopic Abundance and Atomic Mass Determination: Mass Spectrometry

The natural abundance and precise atomic mass of **Cerium-142** are determined using mass spectrometry.

Methodology:

- Sample Preparation: A sample of natural cerium is chemically purified and introduced into the mass spectrometer.
- Ionization: The cerium atoms are ionized, typically by an electron beam, creating positively charged ions.
- Acceleration: The ions are accelerated by an electric field into a magnetic field.
- Deflection: In the magnetic field, the ions are deflected according to their mass-to-charge ratio. Lighter isotopes are deflected more than heavier isotopes.
- Detection: A detector measures the intensity of the ion beams for each isotope, allowing for the determination of their relative abundances. The precise mass is determined by comparing the deflection to that of a known mass standard.



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Workflow for Mass Spectrometry.

## Neutron Capture Cross-Section Measurement: Activation and Time-of-Flight Methods

The neutron capture cross-section of **Cerium-142** can be measured using two primary techniques: the activation method and the time-of-flight (TOF) method.

Activation Method Methodology:

- Irradiation: A sample of **Cerium-142** is irradiated with a known flux of neutrons. This leads to the formation of the radioactive isotope Cerium-143.

- Decay and Detection: After irradiation, the sample is transferred to a gamma-ray spectrometer. The characteristic gamma rays emitted from the decay of  $^{143}\text{Ce}$  are detected, typically using a high-purity germanium (HPGe) detector.
- Cross-Section Calculation: The neutron capture cross-section is calculated from the measured activity of  $^{143}\text{Ce}$ , the neutron flux, the irradiation time, and the number of  $^{142}\text{Ce}$  atoms in the sample.

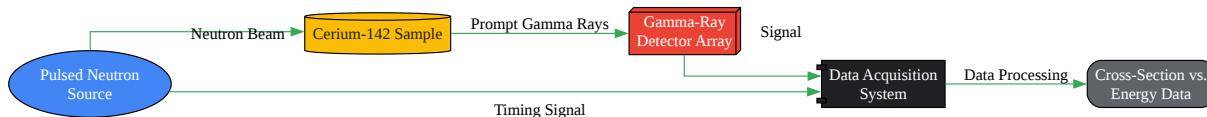


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#### Workflow for the Activation Method.

#### Time-of-Flight (TOF) Method Methodology:

- Pulsed Neutron Beam: A pulsed beam of neutrons is generated and directed towards a **Cerium-142** sample.
- Neutron Flight and Capture: The time it takes for neutrons of different energies to travel from the source to the sample is measured. When a neutron is captured by a  $^{142}\text{Ce}$  nucleus, prompt gamma rays are emitted.
- Detection: Scintillation detectors are used to detect the prompt gamma rays from the capture events.
- Data Analysis: The neutron energy is determined from its time of flight. The capture cross-section as a function of neutron energy is then determined by analyzing the number of capture events at each energy.



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Workflow for the Time-of-Flight Method.

## Conclusion

**Cerium-142** is a stable isotope with well-characterized nuclear properties. Its stability, combined with its specific nuclear structure and neutron interaction characteristics, makes it a subject of ongoing research in nuclear physics and a relevant component in various technological applications. The data and methodologies presented in this guide offer a comprehensive resource for professionals requiring a detailed understanding of this particular nuclide.

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## References

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